

Personal protective equipment for handling 7-Hydroxy amoxapine-d8

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Compound of Interest

Compound Name: 7-Hydroxy amoxapine-d8

Cat. No.: B563610

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Essential Safety and Handling of 7-Hydroxy Amoxapine-d8

For researchers, scientists, and drug development professionals, the proper handling of deuterated compounds like **7-Hydroxy amoxapine-d8** is paramount for both personal safety and the integrity of experimental results. This guide provides immediate, essential information for the safe operational use and disposal of this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **7-Hydroxy amoxapine-d8** is presented below, offering a quick reference for laboratory procedures.

Property	Value	Source
Molecular Formula	C17H8D8CIN3O2	[1]
Molecular Weight	337.83 g/mol	[1]
CAS Number	1216833-74-7	[1][2]
Appearance	Not specified (likely a solid)	
Storage Temperature	2-8°C Refrigerator	[1]

Personal Protective Equipment (PPE)

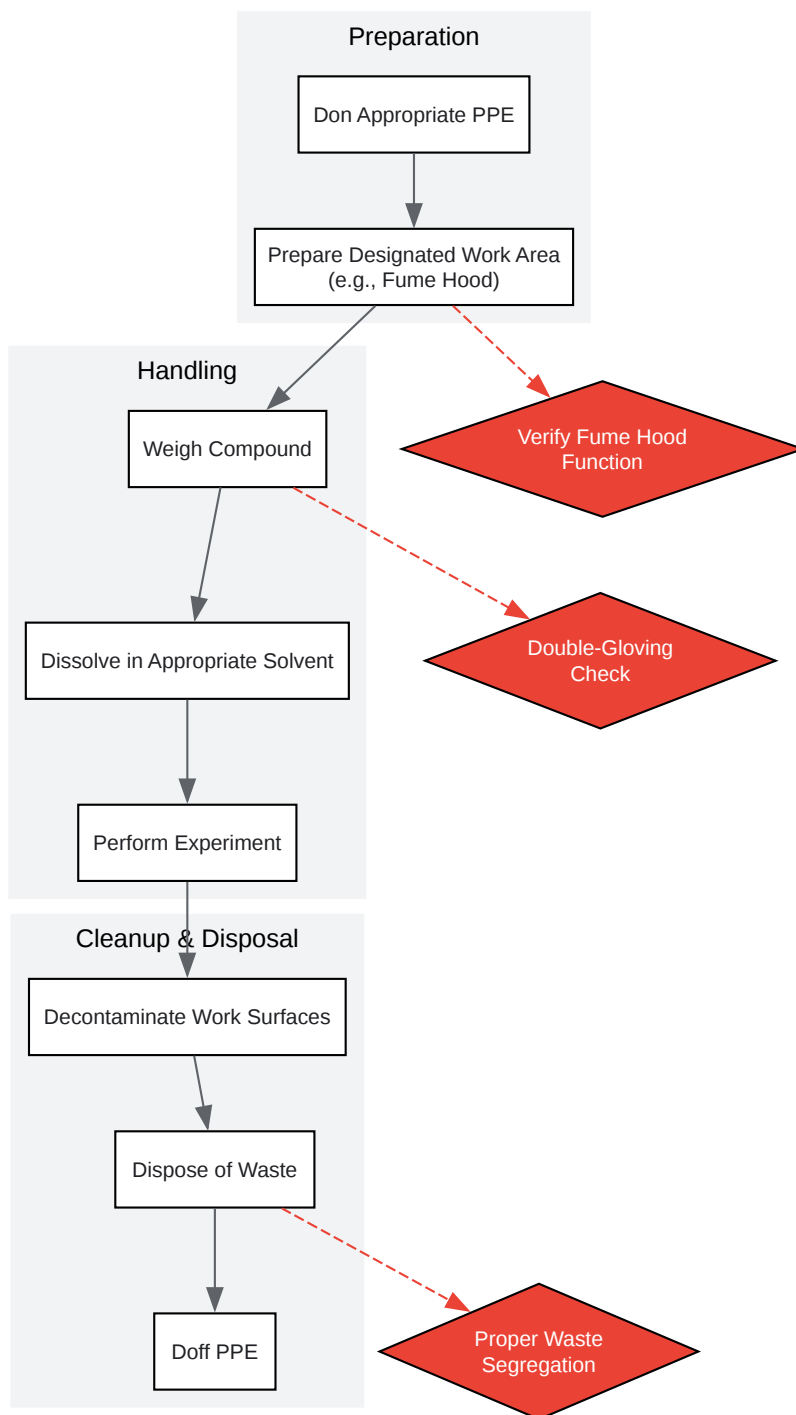
Due to the hazardous nature of psychoactive compounds, a comprehensive PPE protocol is mandatory. The following table outlines the required equipment for handling **7-Hydroxy amoxapine-d8**.

PPE Category	Item	Specifications and Rationale
Hand Protection	Double Gloves	Wear two pairs of powder-free, disposable gloves (e.g., nitrile). [3][4] The outer glove should be removed immediately after handling the compound, and the inner glove upon leaving the work area. This minimizes the spread of contamination.
Body Protection	Laboratory Coat/Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required to protect against spills and contamination.[4][5]
Eye Protection	Safety Goggles	Use tightly fitting safety goggles with side shields to protect against splashes and airborne particles.[5][6]
Respiratory Protection	N95 or Higher Respirator	An N95 or higher-rated respirator is recommended, especially when handling the compound as a powder, to prevent inhalation of aerosolized particles.[3]
Face Protection	Face Shield	In addition to goggles, a face shield should be worn when there is a significant risk of splashing.[5]

Experimental Workflow and Safety Precautions

The following diagram outlines the standard workflow for handling **7-Hydroxy amoxapine-d8** in a laboratory setting, emphasizing critical safety checkpoints.

Workflow for Handling 7-Hydroxy Amoxapine-d8

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